Structural Elucidation and Conformational Analysis of 4-Hydroxy-3,3,5-trimethylpiperidine

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Compound of Interest

Compound Name:	*4-Hydroxy-3,3,5-trimethylpiperidine*
Cat. No.:	*B8403305*

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Executive Summary

This guide outlines the spectroscopic characterization of **4-Hydroxy-3,3,5-trimethylpiperidine** (

), a substituted piperidine often encountered as a pharmacophore intermediate or metabolite in alkaloid synthesis (e.g., Viquidil analogs).[1]

The analysis of this molecule presents a specific stereochemical challenge: distinguishing between diastereomers arising from the relative orientations of the C4-hydroxyl and C5-methyl groups, complicated by the conformational locking effect of the C3-gem-dimethyl group.[1] This document provides a self-validating analytical workflow using MS, IR, and NMR.

Part 1: Structural Context & Stereochemistry[1]

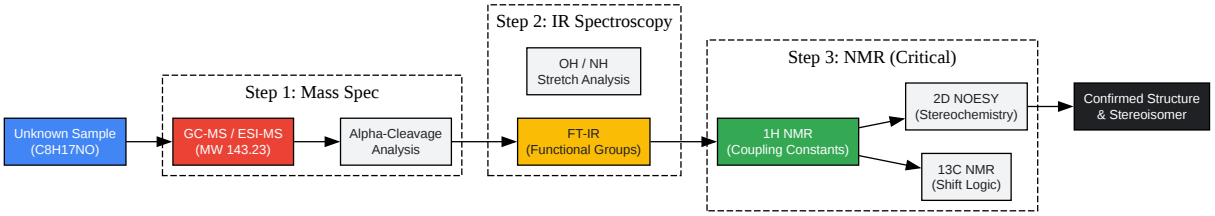
The piperidine ring predominantly adopts a chair conformation.[1][2][3] In **4-Hydroxy-3,3,5-trimethylpiperidine**, the gem-dimethyl group at C3 creates significant steric bulk, often

"locking" the ring into a conformation where the C5-methyl and C4-hydroxyl groups orient to minimize 1,3-diaxial interactions.[1]

- The Challenge: Determining if the C4-OH and C5-Me are cis or trans.[1]
- The Solution: Evaluation of vicinal coupling constants (

) and NOE correlations.

Analytical Workflow Diagram



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Caption: Integrated spectroscopic workflow for structural and stereochemical validation.

Part 2: Mass Spectrometry (MS) – The Molecular Fingerprint

Technique: GC-MS (EI, 70eV) or LC-MS (ESI).[1] Molecular Weight: 143.23 g/mol .[1]

Fragmentation Logic

Piperidines undergo characteristic

-cleavage adjacent to the nitrogen atom.[1] For this molecule, cleavage occurs primarily at the C2-N and C6-N bonds.[1]

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Fragment Ion (m/z)	Origin / Mechanism	Diagnostic Value
143 ( )	Molecular Ion	Confirms formula .[1] Weak in EI; strong (144) in ESI.
128 ( )	Loss of	Loss of methyl from C3, C5, or N (if methylated, though here N is likely secondary).
125 ( )	Loss of	Characteristic of cyclic alcohols.[1] Confirms -OH group.
110		Combined loss.[1]
Base Peak	-cleavage	Typically high abundance low-mass amine fragments (e.g., m/z 43, 57 series).[1]

Experimental Protocol: GC-MS

- Solvent: Dissolve 1 mg sample in 1 mL Methanol or Ethyl Acetate.
- Derivatization (Optional): If the OH peak tails, treat with BSTFA to form the TMS-ether (Shift to 215).
- Inlet: 250°C, Splitless mode.
- Column: DB-5ms or equivalent non-polar column.

Part 3: Infrared Spectroscopy (IR) – Functional Validation

Technique: FT-IR (ATR or KBr pellet).[1]

The IR spectrum serves as a "gatekeeper" to confirm the functional groups before complex NMR analysis.

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Frequency ( )	Vibration Mode	Structural Insight
3200–3500	O-H Stretch (Broad)	H-bonded hydroxyl.[1] Sharpens if diluted in (free OH).[1]
3100–3300	N-H Stretch	Secondary amine.[1] Often overlaps with OH; look for "shoulder".[1]
2900–2980	C-H Stretch ( )	Intense due to high methyl count (3x Me groups).[1]
1365 & 1385	Gem-dimethyl doublet	Characteristic "split" peak indicating the group at C3.
1050–1150	C-O Stretch	Secondary alcohol ( ).[1]

Part 4: Nuclear Magnetic Resonance (NMR) – Stereochemical Resolution

Technique: 400 MHz or higher.[1][4][5] Solvent: (standard) or (to observe OH proton coupling and prevent exchange).[1]

1.

NMR Analysis (Predicted & Logic)

The proton spectrum is the primary tool for determining the axial/equatorial orientation of substituents.

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- C3-Gem-Dimethyls: Will appear as two distinct singlets (approx.[1] 0.9 - 1.1 ppm) because they are diastereotopic (one axial, one equatorial).[1]
- C5-Methyl: Appears as a doublet (approx.[1] 0.9 ppm) due to coupling with H5.[1]
- H4 (Methine): The diagnostic signal (approx. 3.2 - 3.8 ppm).[1]
  - Coupling: It couples with H5 and potentially the OH proton.
  - Stereochemistry Rule:
    - If

      : H4 and H5 are trans-diaxial.[1] This implies the substituents (OH and Me) are equatorial-equatorial (trans-diequatorial relative to ring).[1]
    - If

      : H4 and H5 are axial-equatorial or equatorial-axial.[1]

2.

NMR Analysis (DEPT-135)

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Carbon Type	Count	DEPT-135 Phase	Chemical Shift (approx.[1] ppm)
Methyl ( )	3	Positive (+)	15 - 25 ppm (C5-Me usually upfield of C3-Me's).[1]
Methylene ( )	2	Negative (-)	C2 and C6 (adjacent to N, deshielded ~45-55 ppm).[1]
Methine ( )	2	Positive (+)	C5 (alkyl) and C4 (attached to O, ~70-75 ppm).[1]
Quaternary ( )	1	Absent	C3 (gem-dimethyl center).[1]

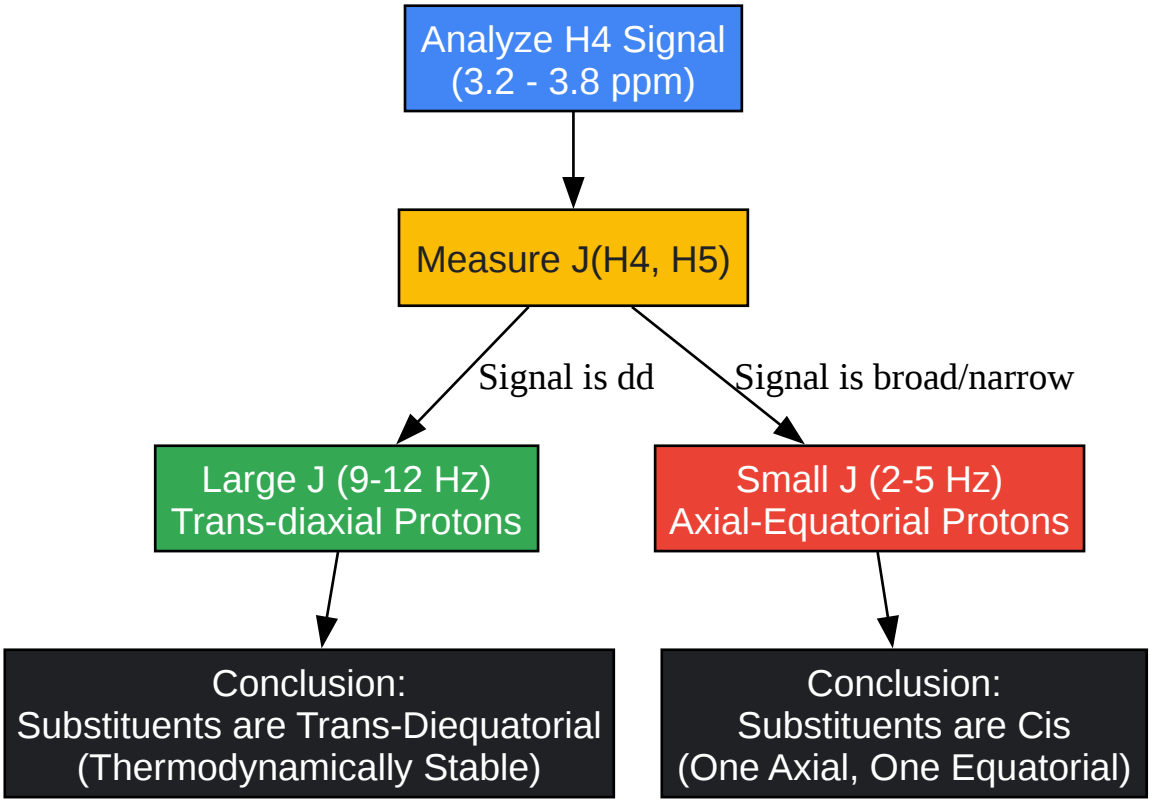
3. Stereochemical Validation: NOESY

To definitively prove the isomer:

- Irradiate C3-Methyls: Look for NOE enhancement of H5 or H4.[1]
- Irradiate H4: If H4 is axial, it will show NOE with axial protons at C2 and C6.

NMR Logic Diagram

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Caption: Decision tree for assigning stereochemistry based on H4-H5 coupling constants.

Part 5: Experimental Protocols

A. NMR Sample Preparation[1][5]

- Mass: Weigh 5–10 mg of the piperidine derivative.
- Solvent: Add 0.6 mL

  (contains 0.03% TMS).[1]
- Filtration: If the solution is cloudy (salt formation), filter through a small cotton plug into the NMR tube.
- Acquisition:
  - Run standard 1H (16 scans).[1]

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- Run 13C and DEPT-135 (256+ scans due to lower sensitivity).[1]
- Crucial Step: If H4 multiplicity is unclear, add 1 drop of

  to the tube and shake. This exchanges the OH and NH protons, removing their coupling to H4/H2/H6 and simplifying the spectrum.

B. Data Reporting Standard (Example Format)

When reporting this data in a dossier or publication, follow this standard:

> NMR (400 MHz,
>
>):
>
> 3.45 (ddd,
>
>), 2.85 (m, 2H, H-2/H-6 eq), 2.40 (t, 2H, H-2/H-6 ax), 1.65 (m, 1H, H-5), 1.05 (s, 3H, C3-Me), 0.98 (s, 3H, C3-Me), 0.90 (d,
>
>).

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